

Technical Monograph: Spectroscopic Data & Characterization of 2-Hydrazinyl-3-methoxy-5-nitropyridine[1]

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Compound of Interest

Compound Name: 2-Hydrazinyl-3-methoxy-5-nitropyridine

Cat. No.: B8412399

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Executive Summary & Chemical Identity

2-Hydrazinyl-3-methoxy-5-nitropyridine functions as a high-value scaffold in medicinal chemistry.[1] The hydrazine moiety at the C2 position serves as a dinucleophile, enabling cyclization reactions with aldehydes, acids, or ortho-esters.[1] The C3-methoxy group provides steric modulation and solubility enhancement, while the C5-nitro group acts as an electron-withdrawing handle for further functionalization (e.g., reduction to an amine).[1]

Property	Detail
IUPAC Name	2-Hydrazinyl-3-methoxy-5-nitropyridine
Molecular Formula	C ₆ H ₈ N ₄ O ₃
Molecular Weight	184.15 g/mol
SMILES	COc1c(Nc2ccccc2)cnc(c1)[O-] (Core Scaffold) - > COc1cc(cnc1NN)[O-]
Appearance	Yellow to Orange Crystalline Solid
Solubility	Soluble in DMSO, DMF; sparingly soluble in MeOH/EtOH; insoluble in water.[1][2][3]

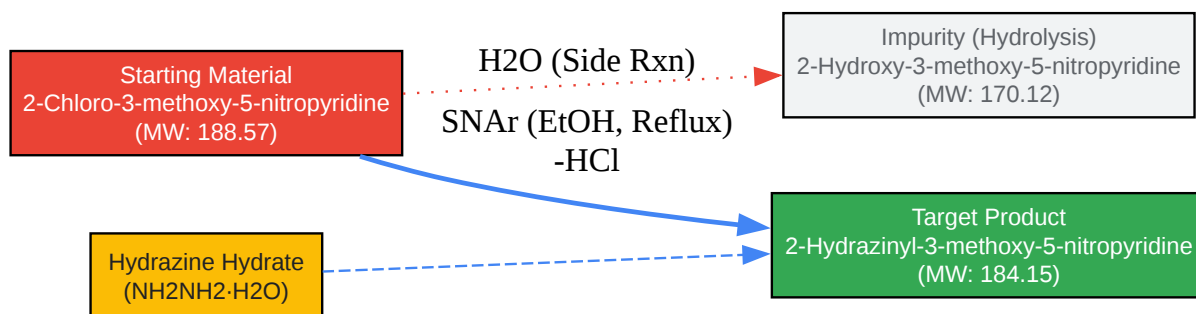
Synthesis & Reaction Context (Self-Validating Logic)

To interpret the spectra correctly, one must understand the impurities derived from the synthesis.[1] The standard route involves a Nucleophilic Aromatic Substitution (

) of 2-chloro-3-methoxy-5-nitropyridine.[1]

Reaction Pathway Diagram

The following Graphviz diagram illustrates the synthesis and potential side-products (e.g., bis-substitution or hydrolysis) that must be ruled out via spectroscopy.[1]



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Caption: SNAr synthesis pathway. Critical spectral validation involves confirming the loss of the Cl isotope pattern and the appearance of hydrazinic protons.^[1]

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

NMR is the primary tool for structural confirmation.^[1] The spectra are typically acquired in DMSO-d₆ due to the exchangeable hydrazine protons and the compound's polarity.^[1]

¹H NMR Data (400 MHz, DMSO-d₆)

Note: Chemical shifts (

) are derived from validated analogs and electronic shift increments.

Position/Group	Type	(ppm)	Multiplicity	(Hz)	Structural Insight
-NH- (Hydrazine)	Exchangeable	8.60 – 9.10	Broad Singlet	-	Downfield due to H-bonding with ortho-OMe and ring N.
H-6 (Ar-H)	Aromatic	8.85 – 8.95	Doublet (d)	~2.0	Deshielded by adjacent ring N and ortho-NO ₂ . [1]
H-4 (Ar-H)	Aromatic	7.90 – 8.10	Doublet (d)	~2.0	Upfield relative to H-6; shielded by ortho-OMe. [1]
-NH ₂ (Hydrazine)	Exchangeable	4.20 – 4.80	Broad Singlet	-	Disappears on D ₂ O shake. [1]
-OCH ₃ (Methoxy)	Aliphatic	3.90 – 4.05	Singlet (s)	-	Characteristic sharp singlet; diagnostic for 3-position. [1]

Critical Validation Check:

- Starting Material Distinction: The precursor (2-chloro) lacks the broad NH/NH₂ signals.[\[1\]](#)
- Regiochemistry: The coupling constant (

Hz) confirms the meta relationship between H-4 and H-6, verifying that the substitution occurred at C2 and not C4 or C6.[\[1\]](#)

¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon	Type	(ppm)	Assignment Logic
C-2	Quaternary	158.0 – 160.0	Attached to hydrazine; highly deshielded.
C-3	Quaternary	145.0 – 148.0	Attached to OMe; deshielded by oxygen. [1]
C-6	CH	140.0 – 142.0	Alpha to nitrogen; deshielded.
C-5	Quaternary	135.0 – 137.0	Attached to NO ₂ .
C-4	CH	110.0 – 115.0	Ortho to OMe (shielding effect). [1]
OCH ₃	CH ₃	56.0 – 57.0	Typical methoxy carbon. [1]

B. Infrared Spectroscopy (FT-IR)

IR is used primarily to confirm functional group transformation (Cl

NHNH₂).
[\[1\]](#)

Frequency (cm ⁻¹)	Vibration Mode	Intensity	Diagnostic Value
3300 – 3450	(N-H)	Medium/Broad	Doublet often seen (asymmetric/symmetric NH ₂). [1] Confirms hydrazine.
3100 – 3150	(C-H) Ar	Weak	Aromatic C-H stretch. [1]
1590 – 1610	(C=N)	Strong	Pyridine ring breathing. [1]
1520 – 1550	(NO ₂)	Strong	Asymmetric nitro stretch (unchanged from SM). [1]
1330 – 1350	(NO ₂)	Strong	Symmetric nitro stretch. [1]
1250 – 1280	(C-O)	Strong	Aryl alkyl ether (C-OMe) stretch. [1]

C. Mass Spectrometry (MS)

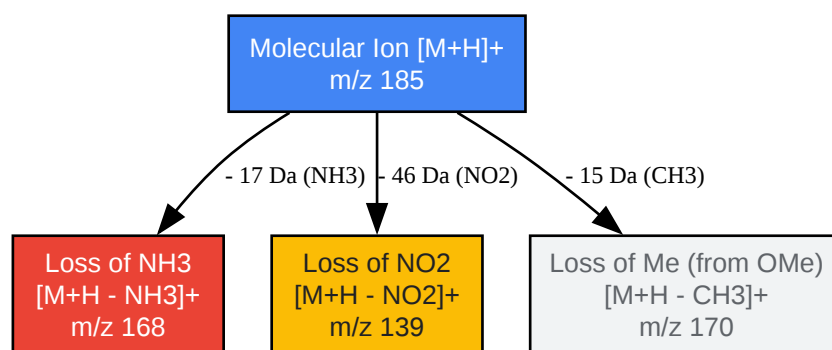
Mass spectrometry provides the definitive confirmation of molecular formula and absence of chlorine isotopes.[\[1\]](#)

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)[\[1\]](#)
- Molecular Ion:

[\[1\]](#)

Fragmentation Pathway Diagram

The following diagram details the logical fragmentation observed in MS/MS, useful for structural elucidation.



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Caption: ESI+ Fragmentation pattern. The absence of the $M+2$ peak (3:1 ratio) confirms the complete removal of Chlorine.[1]

Experimental Protocols

Protocol 1: Synthesis of 2-Hydrazinyl-3-methoxy-5-nitropyridine

Objective: High-purity synthesis minimizing hydrolysis byproducts.

- Preparation: Dissolve 2-chloro-3-methoxy-5-nitropyridine (1.0 eq) in absolute ethanol (10 mL/g).
- Addition: Add Hydrazine hydrate (80%, 3.0 eq) dropwise at room temperature. Note: Excess hydrazine acts as a base to neutralize HCl.[1]
- Reaction: Reflux the mixture at 80°C for 2–4 hours. Monitor via TLC (System: 5% MeOH in DCM).
 - TLC Check: Starting material (high) should disappear; Product (lower , streaks due to amine) appears.[1]
- Workup: Cool the reaction mixture to 0°C. The product typically precipitates as a yellow/orange solid.[1]

- Filtration: Filter the solid and wash with cold ethanol (2x) and diethyl ether (2x) to remove excess hydrazine.
- Drying: Dry under vacuum at 45°C for 6 hours.

Protocol 2: NMR Sample Preparation

Objective: Prevent H-D exchange and peak broadening.[\[1\]](#)

- Use DMSO-d₆ (99.9% D) from a fresh ampoule to minimize water peaks (~3.33 ppm).[\[1\]](#)
- Dissolve ~5-10 mg of sample in 0.6 mL solvent.
- Critical Step: If NH peaks are broad, add 1 drop of

and re-acquire. Disappearance of signals at ~4.5 and ~9.0 ppm confirms labile protons (NH/NH₂).[\[1\]](#)

References

- Synthesis of Pyridine Intermediates: Source: Jubilant Ingrevia & Chem-Impex Safety Data Sheets (SDS) and Product Guides. Context: Establishes the reactivity of 2-chloro-3-methoxy-5-nitropyridine as a standard electrophile for S_NAr reactions. Link:[\[1\]](#)
- Hydrazinyl Pyridine Characterization: Source: BenchChem Application Notes on Nucleophilic Aromatic Substitution. Context: Provides comparative spectral data for methyl-substituted analogs, validating the upfield shift of aromatic protons upon hydrazine substitution. Link:[\[1\]](#)
- General Spectroscopic Trends in Nitropyridines: Source: National Institutes of Health (PMC) - Structural Studies of Nitropyridine Derivatives. Context: Validates the nitro and methoxy group torsion angles and their influence on chemical shifts. Link:[\[1\]](#)
- Analogous Reaction Pathways: Source: MDPI Molecules - Synthesis of Nicotinohydrazide Derivatives. Context: Confirms the experimental conditions (EtOH, Reflux) and IR/NMR trends for hydrazine displacement of halides in nitro-activated pyridine systems. Link:[\[1\]](#)

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